

# Application Notes and Protocols: Preparation of BAY-390 Stock Solution

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: BAY-390

Cat. No.: B11934491

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**BAY-390** is a potent, selective, and brain-penetrant antagonist of the Transient Receptor Potential Ankyrin 1 (TRPA1) ion channel.<sup>[1][2][3][4][5]</sup> TRPA1 is a non-selective cation channel involved in the detection of noxious stimuli, making it a key target in pain, inflammation, and respiratory research.<sup>[6][7][8]</sup> Accurate and consistent preparation of **BAY-390** stock solutions is critical for reliable and reproducible experimental results in both in vitro and in vivo studies. These application notes provide a detailed protocol for the preparation, storage, and handling of **BAY-390** stock solutions.

## Physicochemical and Solubility Data

A summary of the key quantitative data for **BAY-390** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	277.26 g/mol	[1][2][3][9]
Formula	C <sub>13</sub> H <sub>15</sub> F <sub>4</sub> NO	[1][2][3][9]
Appearance	Solid, oil, or yellow to brown oil	[1][2][9]
Solubility in DMSO	Up to 100 mM (27.73 mg/mL)	[1][3][4][5]
Solubility in Ethanol	Up to 100 mM (27.73 mg/mL)	[3][4][5]
Storage (Solid)	-20°C for up to 12 months or 4°C for up to 6 months	[2]
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month. It is advised to aliquot to avoid freeze-thaw cycles.	[1][10][11]

## Experimental Protocols

### Materials

- **BAY-390** solid compound
- Anhydrous Dimethyl Sulfoxide (DMSO) or Ethanol (≥99.5%)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

### Protocol for Preparing a 10 mM BAY-390 Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for subsequent dilutions.

- **Equilibration:** Allow the vial of solid **BAY-390** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **BAY-390**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.77 mg of **BAY-390** (Molecular Weight: 277.26 g/mol ).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO or ethanol to the microcentrifuge tube containing the weighed **BAY-390**. To continue the example, add 1 mL of DMSO to the 2.77 mg of **BAY-390**.
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) or sonication can be used to aid dissolution if necessary.<sup>[1]</sup> Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller volumes in sterile, tightly sealed vials to minimize freeze-thaw cycles.<sup>[10][11]</sup> Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[1]</sup> Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.

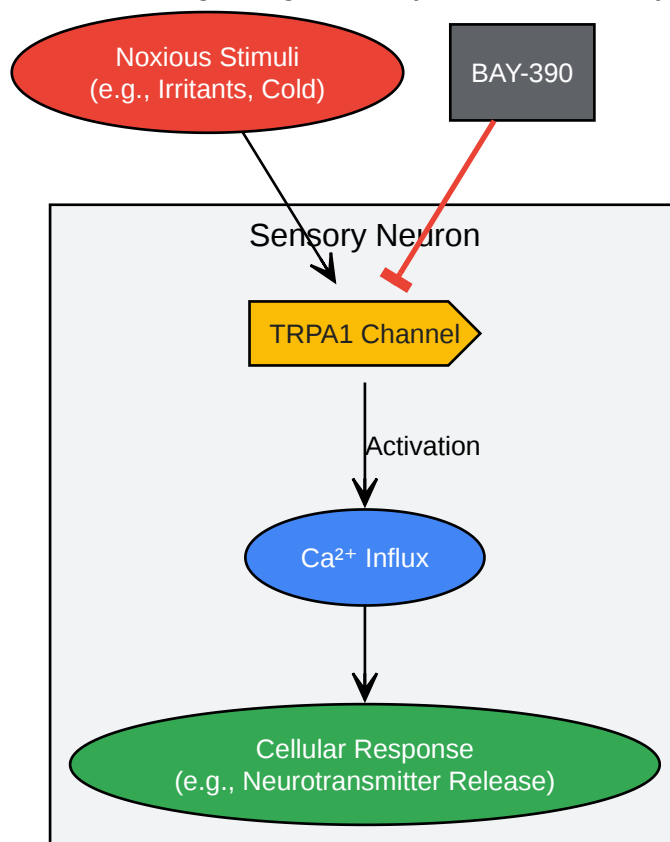
Note: For in vivo experiments, it is recommended to prepare fresh working solutions from the stock on the day of use.<sup>[1]</sup>

## Visualizations

### Signaling Pathway

**BAY-390** functions as an antagonist of the TRPA1 ion channel. The following diagram illustrates a simplified representation of the TRPA1 signaling pathway and the inhibitory action of **BAY-390**.

## Simplified TRPA1 Signaling Pathway and Inhibition by BAY-390



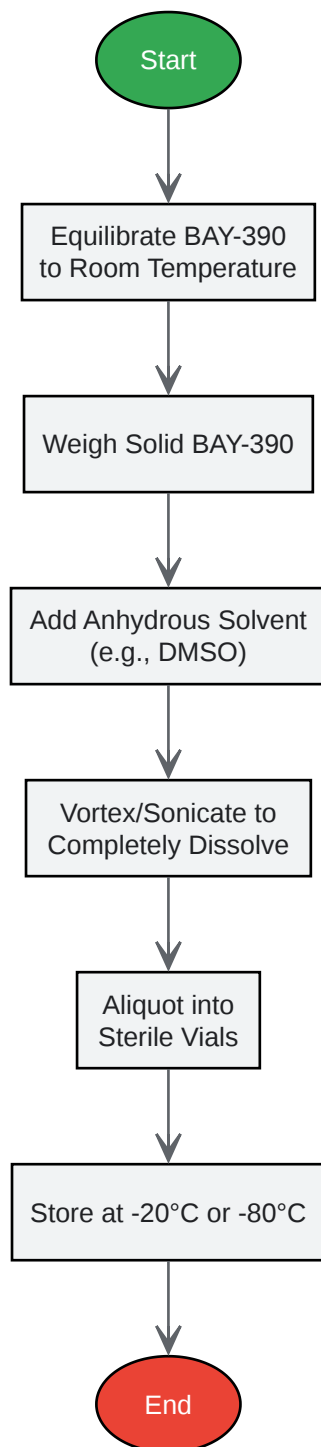
[Click to download full resolution via product page](#)

Caption: TRPA1 signaling and **BAY-390** inhibition.

## Experimental Workflow

The following flowchart outlines the key steps for preparing a **BAY-390** stock solution.

## Workflow for BAY-390 Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: **BAY-390** stock solution preparation workflow.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. BAY-390 (BAY390) | TRPA1 inhibitor | Probechem Biochemicals [probechem.com]
- 3. rndsystems.com [rndsystems.com]
- 4. BAY 390 (7978) by Tocris, Part of Bio-Techne [bio-techne.com]
- 5. BAY 390 Supplier | CAS 2741956-55-6 | BAY390 | Tocris Bioscience [tocris.com]
- 6. Discovery of BAY-390, a Selective CNS Penetrant Chemical Probe as Transient Receptor Potential Ankyrin 1 (TRPA1) Antagonist - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Discovery of BAY-390, a Selective CNS Penetrant Chemical Probe as Transient Receptor Potential Ankyrin 1 (TRPA1) Antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 9. BAY-390 ≥98% (HPLC) | 2741956-55-6 [sigmaaldrich.com]
- 10. BAY-390|2741956-55-6|COA [dcchemicals.com]
- 11. eubopen.org [eubopen.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of BAY-390 Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11934491#how-to-prepare-bay-390-stock-solution]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)